

Essential Safety and Operational Guide for (1S)-(+)-Neomenthyl Acetate

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Compound of Interest

Compound Name: (1S)-(+)-Neomenthyl acetate

Cat. No.: B1199892

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(1S)-(+)-Neomenthyl acetate**. It includes detailed personal protective equipment (PPE) requirements, step-by-step operational procedures, and disposal plans to ensure laboratory safety and compliance.

Physicochemical and Safety Data

A summary of key quantitative data for **(1S)-(+)-Neomenthyl acetate** is presented below for easy reference.

Property	Value	Source
CAS Number	89-48-5	
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1]
Boiling Point	228 - 229 °C (442 - 444 °F)	
Melting Point	37.5 °C	[1]
Density	0.922 g/mL at 25 °C (77 °F)	
Flash Point	92.2 °C (198.0 °F)	[1]
GHS Hazard Statements	H227 (Combustible liquid), H411 (Toxic to aquatic life with long lasting effects)	[1]

Personal Protective Equipment (PPE)

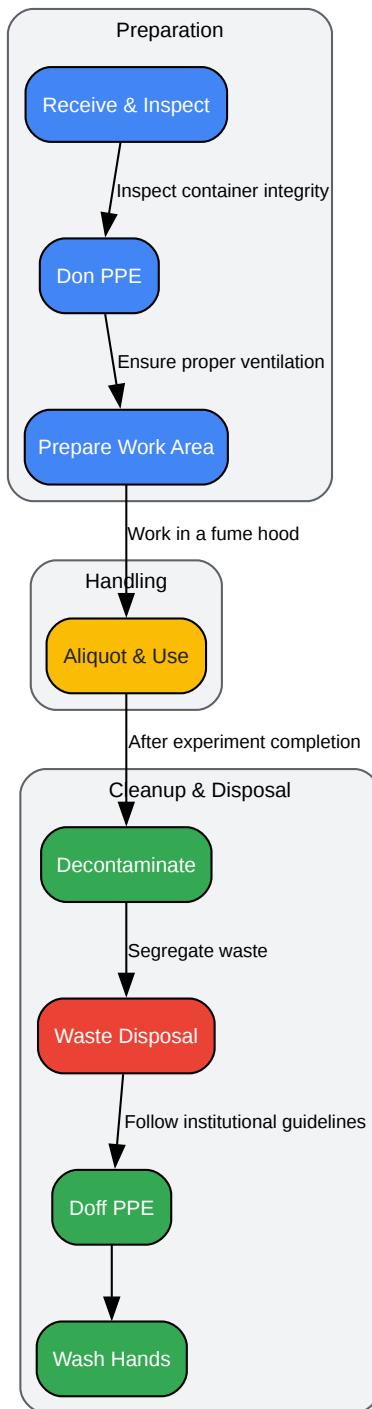
The following personal protective equipment is mandatory when handling **(1S)-(+)-Neomenthyl acetate** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and aerosols.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber), lab coat, long pants, and closed-toe shoes.	Prevents skin contact, which can cause irritation. Research has shown that wearing protective gloves can reduce exposure by 99%. ^[2]
Respiratory Protection	Generally not required in well-ventilated areas. Use an approved respirator with an organic vapor cartridge if aerosols are generated or ventilation is inadequate.	Protects against inhalation of vapors or mists.

Experimental Protocol: Safe Handling Workflow

The following diagram and procedural steps outline the safe handling of **(1S)-(+)-Neomenthyl acetate** from receipt to disposal. Adherence to this workflow is critical for maintaining a safe laboratory environment.

Safe Handling Workflow for (1S)-(+)-Neomenthyl Acetate

[Click to download full resolution via product page](#)**Caption: Workflow for handling **(1S)-(+)-Neomenthyl acetate**.**

Step-by-Step Procedure:

- Receiving and Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Donning PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Work Area Preparation: Ensure the work area, preferably a chemical fume hood, is clean, well-ventilated, and free of ignition sources.[\[1\]](#)[\[3\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[3\]](#)
- Aliquoting and Use: Handle the chemical in a well-ventilated place.[\[1\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[3\]](#)
- Decontamination: After use, decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Waste Disposal: Dispose of contents and containers in accordance with local, regional, and national regulations.[\[1\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.
- Doffing PPE: Remove PPE in the designated area, avoiding contamination of skin and personal clothing.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical.

Emergency Procedures

In the event of an emergency, follow these procedures:

Situation	Action
Inhalation	Move the person to fresh air. If they feel unwell, consult a doctor.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower.
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.
Spillage	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., sand, diatomite) and collect for disposal. ^[4] Prevent the spill from entering drains. ^[5]
Fire	Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. It is a combustible liquid. ^[4]

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